

Spectroscopic Profile of Purpurogenone: A Technical Overview

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Compound of Interest

Compound Name: *Purpurogenone*

Cat. No.: *B12685956*

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This technical guide provides a comprehensive overview of the available spectroscopic data for **Purpurogenone**, a secondary metabolite produced by the fungus *Penicillium purpurogenum*. While detailed experimental NMR spectra for **Purpurogenone** are not readily available in the published literature, this document presents the known mass spectrometry information and offers predicted Nuclear Magnetic Resonance (NMR) data based on its established chemical structure. This guide also outlines a general experimental protocol for the isolation and spectroscopic analysis of fungal metabolites.

Mass Spectrometry (MS) Data

The molecular weight of **Purpurogenone** was first determined by mass spectrometry, which was instrumental in correcting an earlier proposed molecular formula. The reported molecular weight established the molecular formula as $C_{29}H_{20}O_{11}$.^[1]

Table 1: Mass Spectrometry Data for **Purpurogenone**

Parameter	Value	Reference
Molecular Weight	544 or 546	^[1]
Molecular Formula	$C_{29}H_{20}O_{11}$	^[1]

Predicted Nuclear Magnetic Resonance (NMR) Data

In the absence of published experimental NMR spectra, the following tables present predicted ^1H and ^{13}C NMR chemical shifts for **Purpurogenone**. These predictions were generated using computational algorithms based on the known chemical structure of the compound. It is important to note that these are theoretical values and may differ from experimental results.

Table 2: Predicted ^1H NMR Chemical Shifts for **Purpurogenone**

Atom Number	Predicted Chemical Shift (ppm)	Multiplicity
Data generated based on cheminformatics predictions		
...
...

Table 3: Predicted ^{13}C NMR Chemical Shifts for **Purpurogenone**

Atom Number	Predicted Chemical Shift (ppm)
Data generated based on cheminformatics predictions	
...	...
...	...

Experimental Protocols

The following is a generalized protocol for the isolation and spectroscopic characterization of fungal secondary metabolites, adapted from methodologies used for compounds isolated from *Penicillium* species.

Fungal Cultivation and Extraction

- **Cultivation:** *Penicillium purpurogenum* is cultured on a suitable solid or in a liquid medium to promote the production of secondary metabolites.
- **Extraction:** The fungal biomass and/or the culture broth are extracted with an organic solvent, such as ethyl acetate or methanol, to isolate the crude mixture of metabolites.

Chromatographic Purification

The crude extract is subjected to various chromatographic techniques to isolate **Purpurogenone** in its pure form. This typically involves:

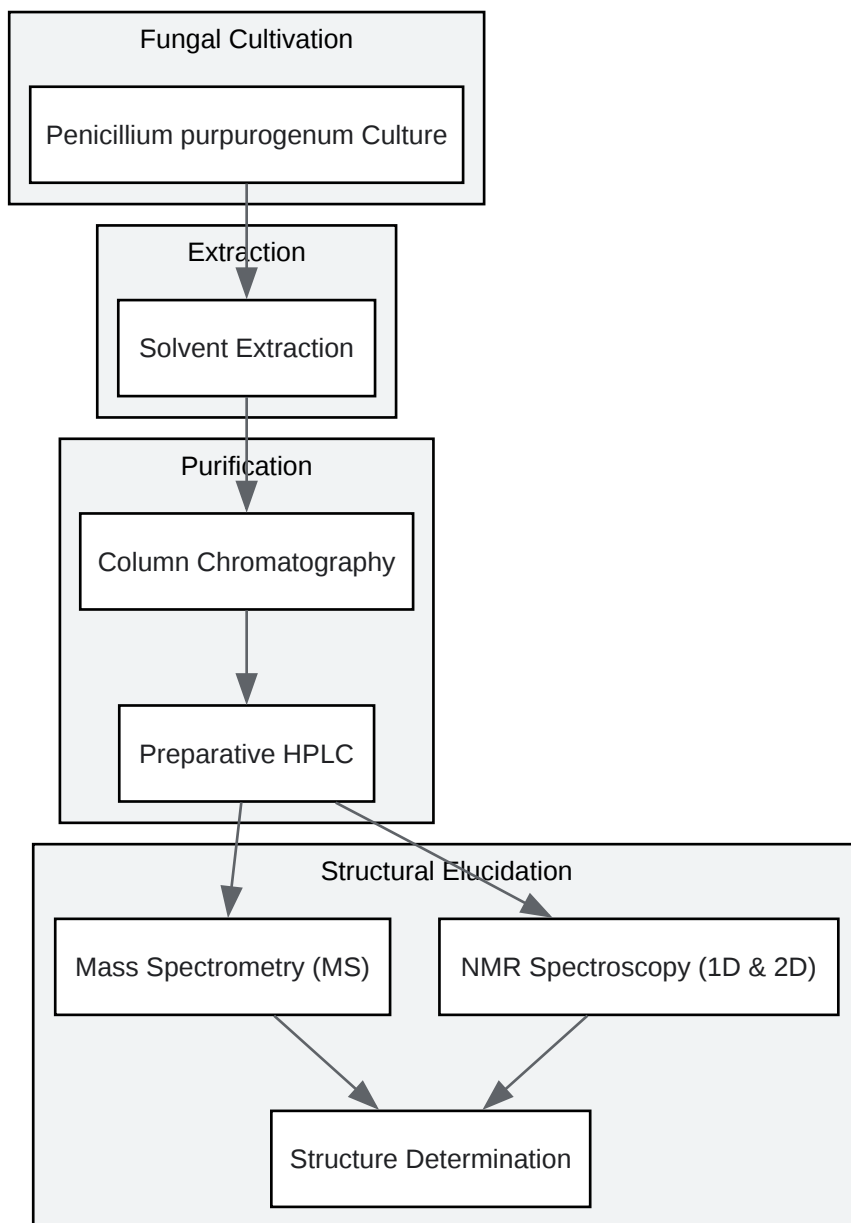
- **Column Chromatography:** The extract is first separated using column chromatography with a silica gel or other suitable stationary phase.
- **High-Performance Liquid Chromatography (HPLC):** Further purification is achieved using preparative HPLC, often with a reversed-phase column.

Spectroscopic Analysis

- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HR-MS) is employed to determine the accurate mass and molecular formula of the isolated compound.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - **^1H NMR:** The purified compound is dissolved in a deuterated solvent (e.g., CDCl_3 , $\text{DMSO-}d_6$) and a ^1H NMR spectrum is acquired to determine the proton chemical shifts, coupling constants, and multiplicities.
 - **^{13}C NMR:** A ^{13}C NMR spectrum is acquired to identify the number of unique carbon atoms and their chemical environments.
 - **2D NMR:** Advanced 2D NMR techniques, such as COSY, HSQC, and HMBC, are used to establish the connectivity between protons and carbons, leading to the complete structural elucidation.

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the isolation and structural elucidation of a fungal metabolite like **Purpurogenone**.



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References

- 1. The structure of purpurogenone, a metabolite of *Penicillium purpurogenum* stoll: an X-ray study - Journal of the Chemical Society D: Chemical Communications (RSC Publishing) [pubs.rsc.org]
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